

AI11 analogues and derivatives

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Compound of Interest

Compound Name: AI11

Cat. No.: B1192106

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References

- 1. researchgate.net [researchgate.net]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]
- 4. pharmacy.hebmu.edu.cn [pharmacy.hebmu.edu.cn]
- 5. journals.asm.org [journals.asm.org]
- 6. physiology.org [physiology.org]
- 7. scielo.br [scielo.br]
- 8. A comprehensive review of artificial intelligence for pharmacology research - PMC [pmc.ncbi.nlm.nih.gov]
- 9. The potential and pitfalls of artificial intelligence in clinical pharmacology - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Will Artificial Intelligence for Drug Discovery Impact Clinical Pharmacology? - PMC [pmc.ncbi.nlm.nih.gov]
- 11. the-potential-and-pitfalls-of-artificial-intelligence-in-clinical-pharmacology - Ask this paper | Bohrium [bohrium.com]
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